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Compound of Interest

Compound Name: *D*-[6-¹³C]Galactose

CAS No.: 478518-62-6

Cat. No.: B1445955

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Abstract

Stable isotope tracing is a powerful technique for elucidating metabolic pathways and quantifying metabolic fluxes. This application note provides a comprehensive, field-tested guide for the development and validation of a robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantitative analysis of key metabolites derived from *D*-[6-¹³C]Galactose. By leveraging the specificity of the ¹³C label, this method enables precise tracking of galactose through the Leloir pathway. We will detail every critical step, from cell culture and metabolite extraction to chromatographic separation, mass spectrometric detection, and method validation, providing the scientific rationale behind each procedural choice to ensure reproducibility and data integrity. This guide is intended for researchers, scientists, and drug development professionals engaged in metabolic research and biomarker discovery.

Introduction: The Significance of Tracing Galactose Metabolism

D-Galactose is a critical monosaccharide in cellular metabolism, primarily known for its role in energy production and as a precursor for the biosynthesis of glycoproteins and glycolipids. The

catabolism of D-galactose is predominantly managed by the highly conserved Leloir pathway, which converts it into glucose-1-phosphate, an intermediate that subsequently enters glycolysis.[1][2] Dysregulation of this pathway is associated with the genetic disorder galactosemia, highlighting its clinical importance.[3]

The use of stable isotope-labeled compounds, such as D-[6-¹³C]Galactose, coupled with the sensitivity and specificity of LC-MS/MS, provides a dynamic window into cellular metabolism.[4][5] This approach allows researchers to distinguish the metabolic fate of exogenously supplied galactose from the endogenous unlabeled pool, offering a clear and quantitative measure of pathway activity.[6] The ¹³C label on the sixth carbon is strategically chosen as it is retained through the enzymatic steps of the Leloir pathway, enabling the tracing of the carbon backbone into key downstream intermediates.

This document serves as a detailed protocol and application note for developing a reliable method to quantify D-[6-¹³C]Galactose and its primary metabolites: D-[6-¹³C]Galactose-1-Phosphate and UDP-D-[6-¹³C]Galactose.

The Leloir Pathway: Tracking the ¹³C Label

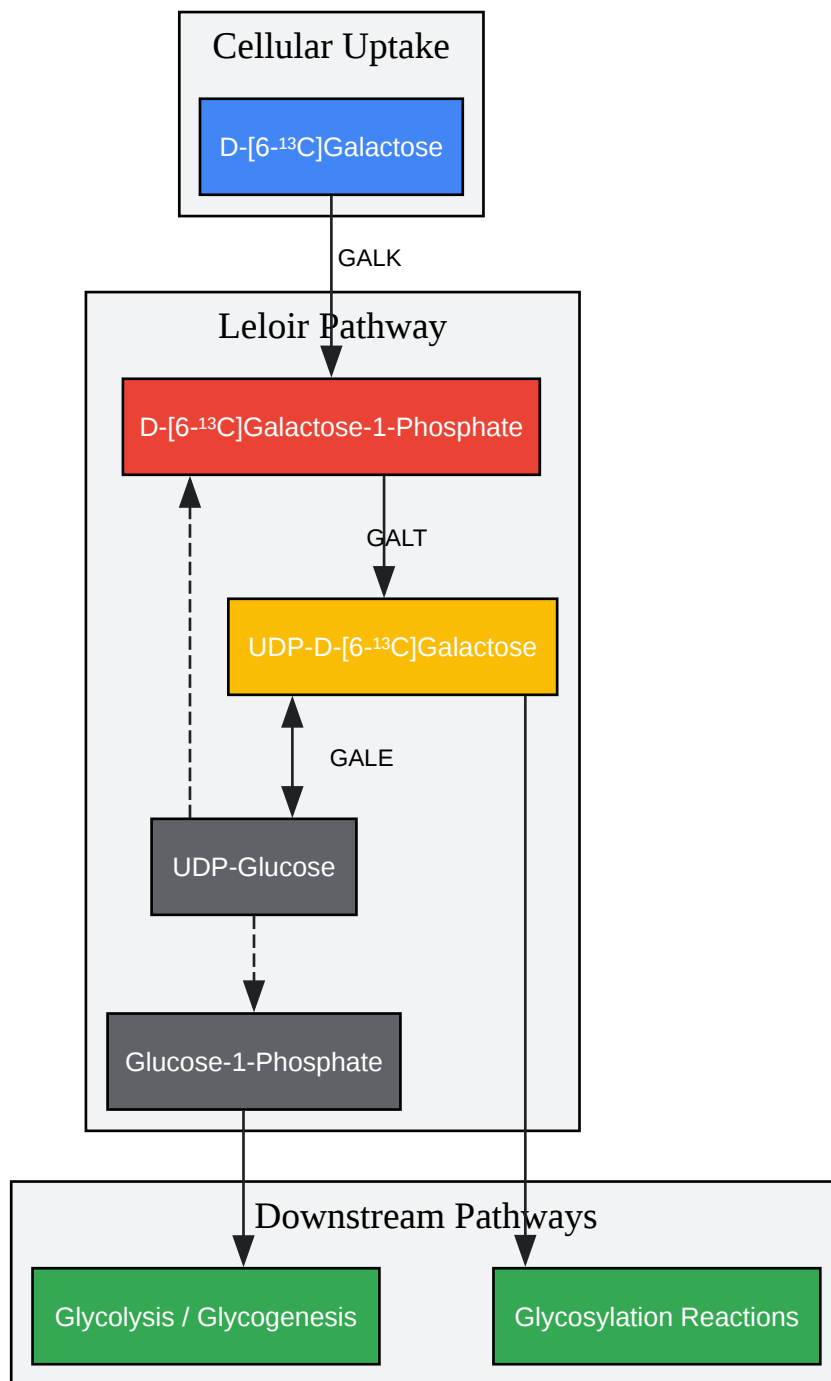
The principal metabolic route for D-galactose is the Leloir pathway, which involves a series of enzymatic conversions to integrate galactose into central carbon metabolism.[3][7]

Understanding this pathway is essential for identifying the target analytes for our LC-MS/MS method.

The key steps are:

- **Phosphorylation:** Galactokinase (GALK) phosphorylates α-D-galactose to yield galactose-1-phosphate.[3]
- **Uridylyl Transfer:** Galactose-1-phosphate uridylyltransferase (GALT) transfers a UMP group from UDP-glucose to galactose-1-phosphate, producing UDP-galactose and glucose-1-phosphate.[1][2]
- **Epimerization:** UDP-galactose-4-epimerase (GALE) interconverts UDP-galactose and UDP-glucose, which can then be used in various biosynthetic pathways or be converted back to glucose-1-phosphate.[7]

The ^{13}C label from D-[6- ^{13}C]Galactose is expected to be incorporated into these key intermediates.

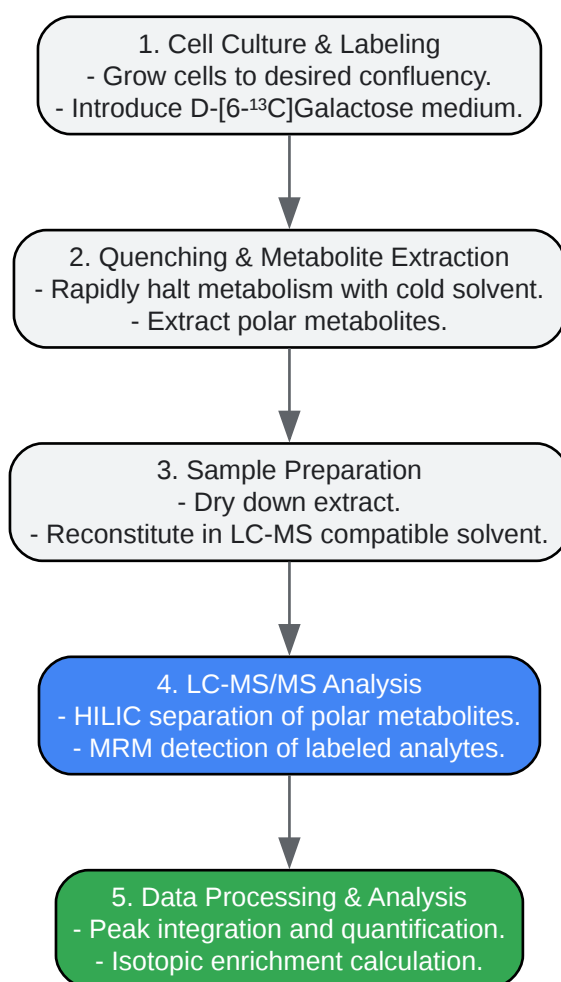


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Figure 1: Metabolism of D-[6- ^{13}C]Galactose via the Leloir Pathway.

Experimental Workflow Overview

A successful stable isotope tracing experiment requires careful planning and execution. The overall workflow is a multi-step process designed to ensure sample integrity and data quality from the initial cell culture to the final data analysis.



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Figure 2: General workflow for ^{13}C tracer analysis by LC-MS/MS.

Detailed Protocols

Protocol 1: Cell Culture and Labeling

This protocol is designed for adherent mammalian cells but can be adapted for suspension cultures.

Rationale: The goal is to replace the standard glucose/galactose source with the ^{13}C -labeled substrate to allow for its incorporation into the metabolic network. The timing and concentration should be optimized based on the cell line's metabolic rate.

Materials:

- Adherent cells (e.g., HEK293, MCF-7)
- Standard cell culture medium
- Labeling medium: Prepare standard medium lacking glucose and galactose, then supplement with D-[6- ^{13}C]Galactose to the desired final concentration (e.g., 10 mM).
- 6-well cell culture plates
- Ice-cold Phosphate-Buffered Saline (PBS)

Procedure:

- Seed cells in 6-well plates and grow to approximately 80% confluency. It is critical to use at least three biological replicates for statistical validity.[8]
- Aspirate the standard culture medium from the wells.
- Gently wash the cells twice with 1 mL of pre-warmed PBS to remove any residual unlabeled sugars.
- Aspirate the PBS and add 1 mL of the pre-warmed D-[6- ^{13}C]Galactose labeling medium to each well.
- Incubate the cells for a predetermined time course (e.g., 0, 1, 4, 8, 24 hours) to monitor the dynamics of label incorporation.
- Proceed immediately to the quenching and extraction protocol.

Protocol 2: Metabolite Extraction

Rationale: This step is the most critical for preserving the metabolic state of the cells at the time of collection. Metabolism must be halted instantaneously ("quenched") to prevent enzymatic activity from altering metabolite levels.[9] A widely used and effective method involves a biphasic extraction with a methanol/water/chloroform solvent system, which efficiently extracts polar metabolites into the aqueous phase while separating them from lipids and proteins.[10]

Materials:

- Quenching/Extraction Solvent: 80:20 Methanol:Water (v/v), pre-chilled to -80°C.
- Ice-cold LC-MS grade water.
- Ice-cold Chloroform.
- Cell scraper.
- Microcentrifuge tubes (1.5 mL).
- Centrifuge capable of 4°C and >13,000 x g.

Procedure:

- Place the 6-well plate on ice.
- Quickly aspirate the labeling medium.
- Immediately add 1 mL of ice-cold Quenching/Extraction Solvent to each well to arrest metabolism.[8]
- Scrape the cells from the well surface using a pre-chilled cell scraper.
- Transfer the cell lysate/solvent mixture to a pre-chilled 1.5 mL microcentrifuge tube.
- To achieve phase separation, add 300 µL of ice-cold water and 500 µL of ice-cold chloroform to the tube.
- Vortex vigorously for 60 seconds and then incubate on ice for 10 minutes to allow for complete phase separation.

- Centrifuge the tubes at 13,000 x g for 15 minutes at 4°C. Three layers will form: an upper aqueous/polar phase (containing our target metabolites), a protein disk, and a lower organic/non-polar phase.
- Carefully collect the upper aqueous layer (~600 µL) without disturbing the protein interface and transfer it to a new clean tube.
- Dry the collected supernatant completely using a vacuum centrifuge (SpeedVac).
- Store the dried metabolite pellets at -80°C until LC-MS analysis.

Protocol 3: LC-MS/MS Method Development and Analysis

Rationale: The analysis of polar, hydrophilic compounds like sugars and sugar phosphates is challenging with standard reversed-phase chromatography. Hydrophilic Interaction Liquid Chromatography (HILIC) is the preferred separation technique as it provides excellent retention and resolution for such analytes.^{[11][12]} For detection, a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode provides the highest sensitivity and selectivity for quantitative analysis.^[13] Negative ion electrospray ionization (ESI) is generally superior for detecting phosphorylated species.

Instrumentation and Materials:

- UHPLC system coupled to a triple quadrupole mass spectrometer.
- HILIC column (e.g., SeQuant ZIC-pHILIC, 150 x 2.1 mm, 5 µm).
- Mobile Phase A: 20 mM Ammonium Carbonate in water, pH 9.2.
- Mobile Phase B: Acetonitrile.
- Reconstitution Solvent: 50:50 Acetonitrile:Water.

Procedure:

- **Sample Reconstitution:** Reconstitute the dried metabolite pellets in 50 μ L of Reconstitution Solvent. Vortex thoroughly and centrifuge at high speed for 10 minutes to pellet any insoluble debris. Transfer the clear supernatant to LC vials.
- **Chromatographic Separation:**
 - Set the column temperature to 40°C.
 - Set the flow rate to 0.2 mL/min.
 - Injection Volume: 5 μ L.
 - Develop a gradient elution program. An example gradient is:

Time (min)	% Mobile Phase B (Acetonitrile)
0.0	80%
15.0	20%
17.0	20%
17.1	80%

| 25.0 | 80% |

- **Mass Spectrometry Detection:**
 - Set the ion source to Electrospray Ionization (ESI) in Negative Mode.
 - Optimize source parameters (e.g., capillary voltage, gas flows, temperature) by infusing a standard solution of a target analyte.
 - **MRM Transition Optimization:** For each ^{13}C -labeled metabolite, determine the optimal precursor ion ($[\text{M}-\text{H}]^-$) and product ions. This is done by infusing an analytical standard of the labeled compound (if available) or by predicting the mass shift from the unlabeled compound. The collision energy (CE) and cone voltage (CV) for each transition must be optimized to maximize signal intensity.

Data Presentation and Expected Results

The developed MRM method will specifically target the ^{13}C -labeled metabolites. The mass-to-charge ratio (m/z) of the precursor and product ions will be shifted by +6 Da for metabolites containing the intact D-[6- ^{13}C]Galactose moiety.

Compound	Precursor Ion (m/z) [M-H] ⁻	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
D-[6- ^{13}C]Galactose	185.08	89.02	30	15
D-[6- ^{13}C]Galactose-1-Phosphate	265.04	79.96 (PO_3^-)	45	20
UDP-D-[6- ^{13}C]Galactose	571.08	323.05 (UDP)	50	25

Note: The m/z values are theoretical monoisotopic masses. Cone Voltage and Collision Energy values are illustrative and must be empirically optimized on the specific instrument used.

Method Validation

For quantitative applications, especially in a regulated environment, the analytical method must be validated to ensure its performance is reliable and fit for purpose. The validation should

adhere to guidelines from regulatory bodies like the FDA or principles from the International Council for Harmonisation (ICH).[\[14\]](#)[\[15\]](#)[\[16\]](#)

Key Validation Parameters:

- **Selectivity and Specificity:** The ability to differentiate and quantify the analyte in the presence of other components in the sample matrix. Assessed by analyzing blank matrix samples to check for interferences at the retention time of the analytes.[\[14\]](#)
- **Accuracy and Precision:** Accuracy refers to the closeness of the measured value to the true value, while precision measures the reproducibility of the results. Determined by analyzing quality control (QC) samples at low, medium, and high concentrations over several days. Acceptance criteria are typically within $\pm 15\%$ ($\pm 20\%$ at the LLOQ) of the nominal value.[\[16\]](#)[\[17\]](#)
- **Calibration Curve and Linearity:** A calibration curve is generated by plotting the response versus the concentration of the standards. The range over which the method is linear, accurate, and precise should be established.
- **Lower Limit of Quantification (LLOQ):** The lowest concentration of the analyte that can be quantified with acceptable accuracy and precision.[\[14\]](#)
- **Matrix Effect:** The alteration of ionization efficiency by co-eluting compounds from the biological matrix. Assessed by comparing the response of an analyte in a post-extraction spiked sample to that of a pure standard solution.
- **Stability:** The stability of the analytes should be evaluated under various conditions that mimic sample handling and storage, including freeze-thaw cycles, short-term bench-top stability, and long-term storage at -80°C .[\[14\]](#)

Validation Parameter	Acceptance Criteria
Precision (CV%)	≤15% (≤20% at LLOQ)
Accuracy (% Bias)	Within 85-115% (80-120% at LLOQ)
Selectivity	No significant interference at the analyte retention time
Linearity (r ²)	≥0.99

Conclusion

This application note provides a comprehensive framework for the development and validation of a specific and sensitive LC-MS/MS method for quantifying metabolites of D-[6-¹³C]Galactose. The combination of a robust metabolite extraction protocol, optimized HILIC separation, and targeted MRM detection allows for the reliable tracing of galactose metabolism. By explaining the causality behind experimental choices, from quenching metabolism to selecting the appropriate chromatography, this guide equips researchers with the necessary tools to generate high-quality, reproducible data for advancing our understanding of metabolic pathways in health and disease.

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